

# Proper Disposal of 1-Bromooctadecane: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromooctadecane

Cat. No.: B154017

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For researchers, scientists, and drug development professionals, the safe and compliant disposal of chemical waste is a critical component of laboratory safety and environmental stewardship. **1-Bromooctadecane**, a long-chain alkyl halide, requires specific handling and disposal procedures to mitigate potential risks to personnel and the environment. This guide provides essential, step-by-step instructions for the proper disposal of **1-bromooctadecane**, ensuring adherence to safety protocols and regulatory requirements.

## Immediate Safety and Hazard Profile

**1-Bromooctadecane** is an irritant, causing skin and serious eye irritation.[1][2][3] It is crucial to handle this chemical with appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, in a well-ventilated area or under a fume hood.[2][4]

## Quantitative Data Summary

A summary of key physicochemical and hazard data for **1-bromooctadecane** is provided in the table below for easy reference.

Property	Value
Chemical Formula	C <sub>18</sub> H <sub>37</sub> Br
CAS Number	112-89-0
Appearance	White to yellow solid
Melting Point	20 - 23 °C / 68 - 73.4 °F
Boiling Point	214 - 216 °C / 417.2 - 420.8 °F @ 12 mmHg
Flash Point	> 110 °C / > 230 °F
Health Hazards	Causes skin and eye irritation[1][2]
Physical Hazard	Combustible solid

## Detailed Disposal Protocol

The fundamental principle for the disposal of **1-bromooctadecane** is to manage it as a halogenated organic waste. It must be segregated from other waste streams to ensure proper treatment and to prevent complications in the disposal process.[5]

### Step 1: Waste Segregation

- Do: Collect **1-bromooctadecane** waste separately in a designated container specifically for halogenated organic compounds.[5]
- Do Not: Mix **1-bromooctadecane** with non-halogenated organic wastes (e.g., acetone, ethanol, hexanes), aqueous wastes (acids and bases), or wastes containing heavy metals.  
[5]

### Step 2: Container Selection and Handling

- Use a chemically compatible container, such as a high-density polyethylene (HDPE) carboy, often distinguished by a specific color or label for halogenated waste.[5]
- Ensure the container is in good condition, free from leaks, and has a secure, tightly fitting lid.  
[5]

- Keep the container closed when not actively adding waste to prevent the release of vapors.  
[5][6]
- Do not fill the container beyond 90% of its capacity to allow for expansion.[6]

### Step 3: Labeling

- Clearly label the waste container with "Hazardous Waste" and the specific chemical name, "**1-Bromooctadecane**."
- Include the concentration or an estimate of the amount of **1-bromooctadecane** in the waste container.

### Step 4: Storage

- Store the waste container in a designated satellite accumulation area (SAA), such as a ventilated cabinet designed for flammable and hazardous materials.[5]
- Keep the container away from sources of ignition, heat, and direct sunlight.[1][5]

### Step 5: Final Disposal

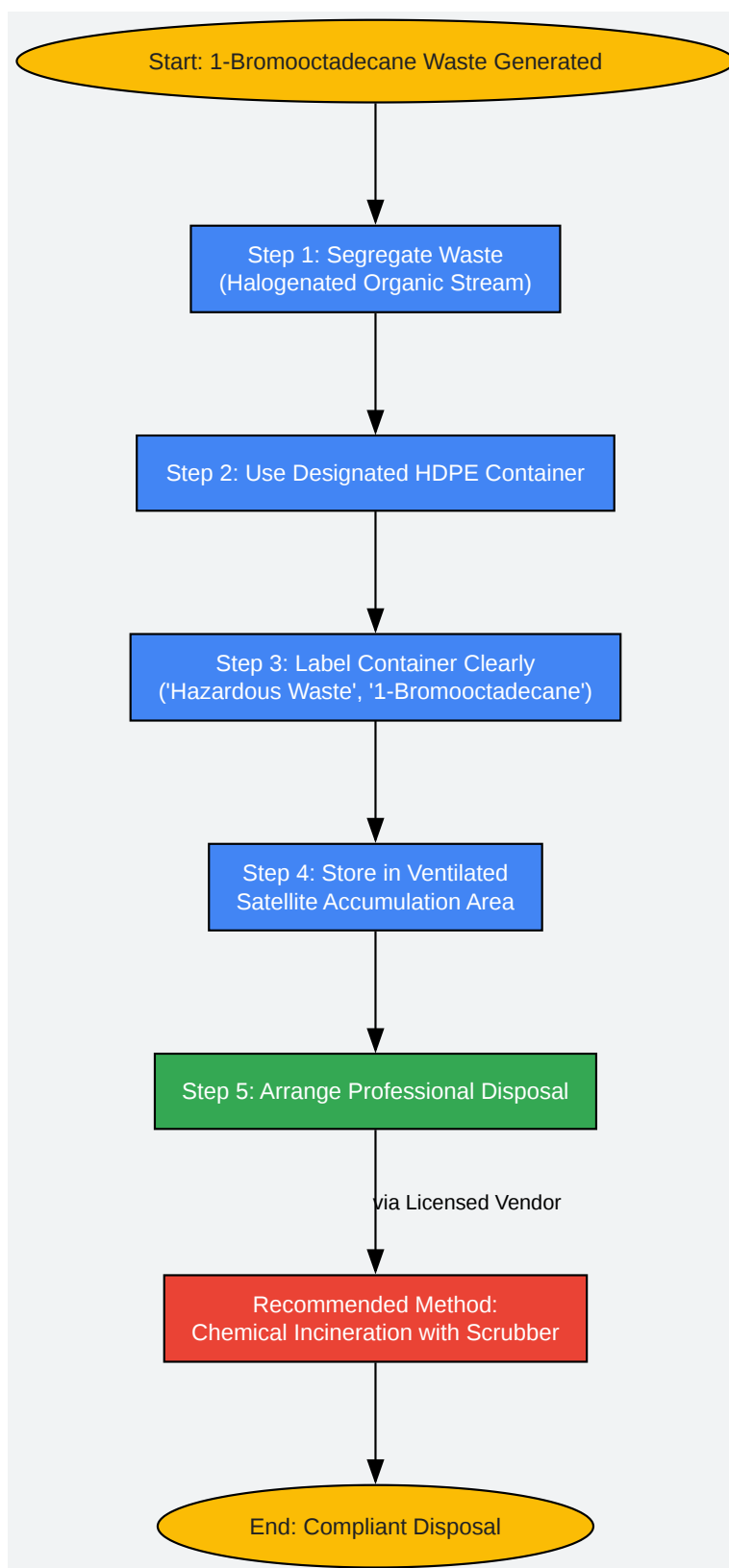
- Arrange for the disposal of the waste through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste disposal company.
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber to manage the resulting hydrogen bromide gas.[1][2][5]
- Always observe all federal, state, and local regulations when disposing of this substance.[1]

### Spill and Leak Procedures

In the event of a spill, immediately evacuate and ventilate the area and eliminate all sources of ignition.[1] For a solid spill, use a shovel to place the material into a suitable waste disposal container.[1] If the material is liquid (if heated), absorb it with an inert material like sand or vermiculite, and collect the absorbed material using spark-proof tools into a designated hazardous waste container.[1][5] Clean the spill area with soap and water, and collect the cleaning materials for disposal as hazardous waste.[5]

## Visualizing the Disposal Workflow

The following diagram illustrates the logical flow of the proper disposal procedure for **1-bromooctadecane**.



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Caption: Workflow for the proper disposal of **1-bromooctadecane**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)